

An In-depth Technical Guide to (1-methyl-1H-indol-3-yl)methanamine

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Compound of Interest

Compound Name: (1-methyl-1H-indol-3-yl)methanamine

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This technical guide provides a comprehensive overview of the molecular structure, properties, and a representative synthetic protocol for **(1-methyl-1H-indol-3-yl)methanamine**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Properties

(1-methyl-1H-indol-3-yl)methanamine, also known as 1-methylgramine, is a derivative of the indole heterocyclic system. The structure consists of an indole ring system where the nitrogen atom at position 1 is substituted with a methyl group, and a methanamine group is attached at position 3.

Chemical Structure:

The chemical structure is characterized by the indole core, with a methyl group on the indole nitrogen and an aminomethyl group at the C3 position.

- IUPAC Name: **(1-methyl-1H-indol-3-yl)methanamine**[\[1\]](#)
- CAS Number: 19293-60-8[\[1\]](#)
- Synonyms: 1-Methyl-3-indolemethylaniline, 3-(Aminomethyl)-1-methylindole[\[1\]](#)

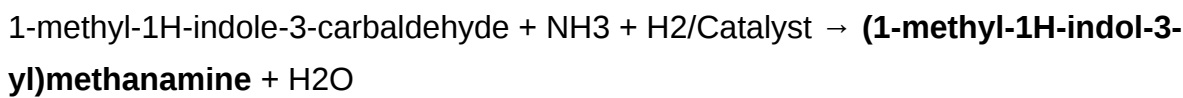
The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C10H12N2	[1]
Molecular Weight	160.22 g/mol	[1][2]
Canonical SMILES	<chem>CN1C=C(C2=CC=CC=C21)C</chem> N	

Representative Synthesis Protocol

A common and effective method for the synthesis of **(1-methyl-1H-indol-3-yl)methanamine** is through the reductive amination of 1-methyl-1H-indole-3-carbaldehyde. This method is widely used for the preparation of amines from aldehydes or ketones.

Reaction Scheme:



Materials:

- 1-methyl-1H-indole-3-carbaldehyde
- Ammonia (in methanol, 7N solution)
- Raney Nickel (catalyst)
- Methanol (solvent)
- Hydrogen gas
- Diatomaceous earth (for filtration)
- Standard glassware for organic synthesis, including a hydrogenation apparatus.

Experimental Procedure:

- **Reaction Setup:** In a suitable hydrogenation vessel, a solution of 1-methyl-1H-indole-3-carbaldehyde (1 equivalent) in methanol is prepared.
- **Addition of Reagents:** To this solution, a solution of ammonia in methanol (e.g., 7N, 5-10 equivalents) is added, followed by a catalytic amount of Raney Nickel (as a slurry in methanol).
- **Hydrogenation:** The vessel is sealed and purged with hydrogen gas. The reaction mixture is then stirred under a hydrogen atmosphere (typically 50 psi) at room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to observe the disappearance of the starting aldehyde.
- **Work-up:** Upon completion, the reaction mixture is carefully filtered through a pad of diatomaceous earth to remove the Raney Nickel catalyst. The filter cake should be washed with methanol.
- **Isolation:** The filtrate is concentrated under reduced pressure using a rotary evaporator to remove the solvent and excess ammonia, yielding the crude product.
- **Purification:** The crude **(1-methyl-1H-indol-3-yl)methanamine** can be further purified by column chromatography on silica gel or by distillation under reduced pressure to afford the pure amine.

Experimental and Logical Workflows

The following diagram illustrates a logical workflow for the synthesis and purification of **(1-methyl-1H-indol-3-yl)methanamine**.



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Synthesis and Purification Workflow

This diagram outlines the key steps from the starting material to the final, characterized product, providing a clear and logical representation of the experimental process.

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References

- 1. (1-methyl-1h-indol-3-yl)-methanamine - CAS:19293-60-8 - Sunway Pharm Ltd [3wpharm.com]
- 2. 36284-95-4|1-(1H-Indol-3-yl)-N-methylmethanamine|BLD Pharm [bldpharm.com]
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